

Application Notes and Protocols: α,α -Dimethyl- γ -butyrolactone in Organic Reactions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *alpha, alpha-Dimethyl-gamma-butyrolactone*

Cat. No.: B1220169

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols concerning the use of α,α -Dimethyl- γ -butyrolactone as a solvent and reagent in organic synthesis. While direct literature on its application as a solvent is limited, its properties suggest potential as a polar aprotic solvent, analogous to γ -butyrolactone (GBL) and the green solvent γ -valerolactone (GVL).

Physicochemical Properties

α,α -Dimethyl- γ -butyrolactone, a colorless liquid, possesses properties that make it an interesting candidate for a reaction solvent. A summary of its key physical and chemical data is presented below, with comparisons to the widely used γ -butyrolactone.

Property	α,α -Dimethyl- γ -butyrolactone	γ -Butyrolactone (GBL)	Reference(s)
Molecular Formula	C ₆ H ₁₀ O ₂	C ₄ H ₆ O ₂	[1]
Molecular Weight	114.14 g/mol	86.09 g/mol	[1]
CAS Number	3709-08-8	96-48-0	[1]
Appearance	Colorless liquid	Colorless, oily liquid	[2]
Boiling Point	194 °C at 27 mmHg	204-205 °C	[2][3]
Melting Point	6 °C	-45 °C	[2][3]
Density	0.995 g/cm ³	1.12 g/mL at 25 °C	[2][3]
Solubility	Miscible with many organic solvents	Miscible with water, ethanol, acetone, benzene, and ether	[3]
Safety	Combustible liquid.	Harmful if swallowed, causes serious eye damage, may cause drowsiness or dizziness.	[4][5]

Potential Applications as a Solvent

Based on its structure as a polar aprotic lactone, α,α -dimethyl- γ -butyrolactone can be considered a potential solvent for a variety of organic reactions, particularly those requiring a high boiling point and the ability to dissolve polar and nonpolar reactants. Its dimethyl substitution at the α -position may offer different solubility and stability profiles compared to unsubstituted GBL.

Potential advantages:

- **High Boiling Point:** Suitable for reactions requiring elevated temperatures.
- **Polar Aprotic Nature:** Capable of dissolving a wide range of organic compounds and salts, which is beneficial for reactions involving polar intermediates or reagents.[6]

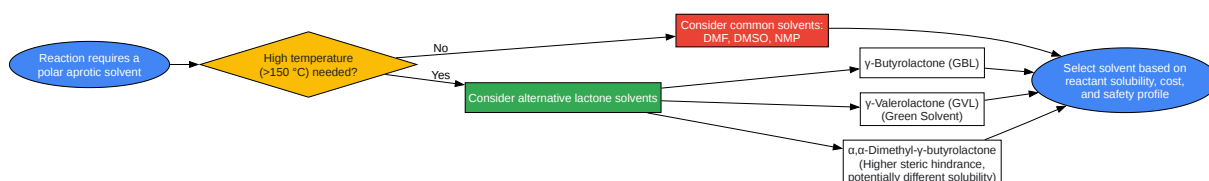
- **Increased Stability:** The gem-dimethyl group may impart greater stability against certain reaction conditions compared to GBL.

Hypothesized Applications in Organic Reactions:

While specific literature examples are scarce, its properties suggest potential utility in reactions such as:

- **Nucleophilic Substitution Reactions:** Its polar nature can help to stabilize charged intermediates.
- **Polymerization Reactions:** GBL is a known solvent for various polymers, and its dimethylated analog could serve a similar role, potentially with altered solubility characteristics for specific polymers.^{[3][7]}
- **Palladium-Catalyzed Cross-Coupling Reactions:** The high boiling point and polarity could be advantageous in reactions like Suzuki or Heck couplings, which often benefit from polar aprotic solvents.

Below is a logical workflow for considering α,α -Dimethyl- γ -butyrolactone as a solvent substitute.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. γ -Butyrolactone - Wikipedia [en.wikipedia.org]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Application Notes and Protocols: α,α -Dimethyl- γ -butyrolactone in Organic Reactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220169#alpha-alpha-dimethyl-gamma-butyrolactone-as-a-solvent-in-organic-reactions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com